

# Esculentic Acid: A Phytochemical Reference Standard for Research and Drug Development

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## Compound of Interest

Compound Name: *Esculentic acid*

Cat. No.: *B1181702*

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## Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Esculentic acid**, a pentacyclic triterpenoid found in the roots of *Phytolacca esculenta*, has garnered significant interest within the scientific community for its potent anti-inflammatory properties.<sup>[1]</sup> As a selective inhibitor of cyclooxygenase-2 (COX-2), **esculentic acid** plays a crucial role in the modulation of inflammatory pathways, making it a valuable compound for research and development in pharmaceuticals and nutraceuticals. This document provides detailed application notes and protocols for the use of **esculentic acid** as a phytochemical reference standard, ensuring accurate and reproducible results in experimental settings.

## Physicochemical Properties and Characterization

A well-characterized reference standard is fundamental for the reliable quantification and identification of a compound in various matrices.

Table 1: Physicochemical Properties of **Esculentic Acid**

| Property          | Value  | Reference    |
|-------------------|--|--------------|
| Molecular Formula | C <sub>30</sub> H <sub>48</sub> O <sub>5</sub>               | [2][3]       |
| Molecular Weight  | 488.7 g/mol  | [2][3][4]    |
| CAS Number        | 103974-74-9  | [1][2][3][4] |
| Appearance        | Powder   | [2][4]       |
| Purity            | >98%   | [2]          |
| Solubility        | Chloroform, Dichloromethane,<br>Ethyl Acetate, DMSO, Acetone | [4]          |

## Spectral Data for Structural Elucidation

The identity of the **esculentic acid** reference standard should be confirmed using spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H-NMR and <sup>13</sup>C-NMR are crucial for confirming the chemical structure. While specific high-resolution spectra for **esculentic acid** are not readily available in all public databases, analysis of related triterpenoid structures provides expected chemical shift ranges. Key signals would include those corresponding to the triterpenoid backbone, hydroxyl groups, and the carboxylic acid moiety.[5][6][7][8][9]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and can provide fragmentation patterns for structural confirmation. For **esculentic acid**, the molecular ion peak [M+H]<sup>+</sup> would be expected around m/z 489.7. Fragmentation patterns for carboxylic acids often show losses of H<sub>2</sub>O (18 amu) and COOH (45 amu).[10][11][12][13][14]

## Purity and Certification

For use as a reference standard, **esculentic acid** should be of high purity, typically >98%, as confirmed by methods such as High-Performance Liquid Chromatography (HPLC). A Certificate of Analysis (COA) from the supplier should be obtained, detailing the purity and the methods used for its determination.[2][15][16]

Table 2: Example Certificate of Analysis Data for **Esculentic Acid** Reference Standard

| Test                           | Specification         | Result   | Method      |
|--------------------------------|-----------------------|----------|-------------|
| Purity (HPLC)                  | ≥ 98.0%               | 98.5%    | HPLC-UV     |
| Identity ( <sup>1</sup> H-NMR) | Conforms to structure | Conforms | NMR         |
| Identity (MS)                  | Conforms to MW        | Conforms | ESI-MS      |
| Loss on Drying                 | ≤ 1.0%                | 0.3%     | Gravimetric |
| Residual Solvents              | Complies with ICH Q3C | Complies | GC-HS       |

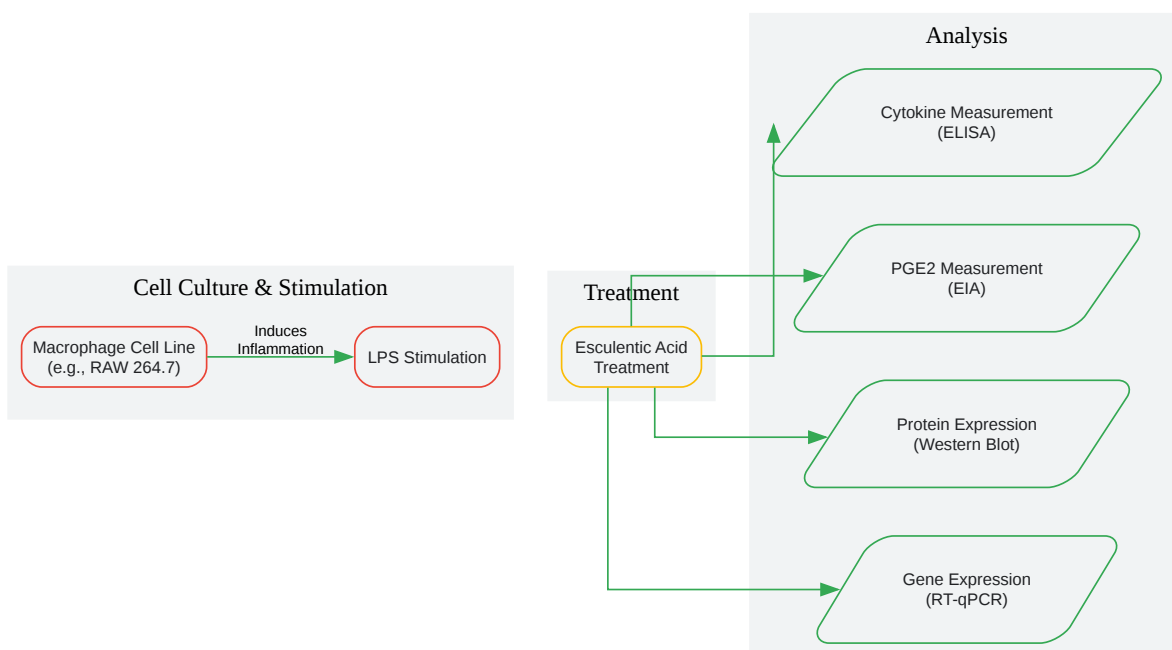
## Storage and Stability

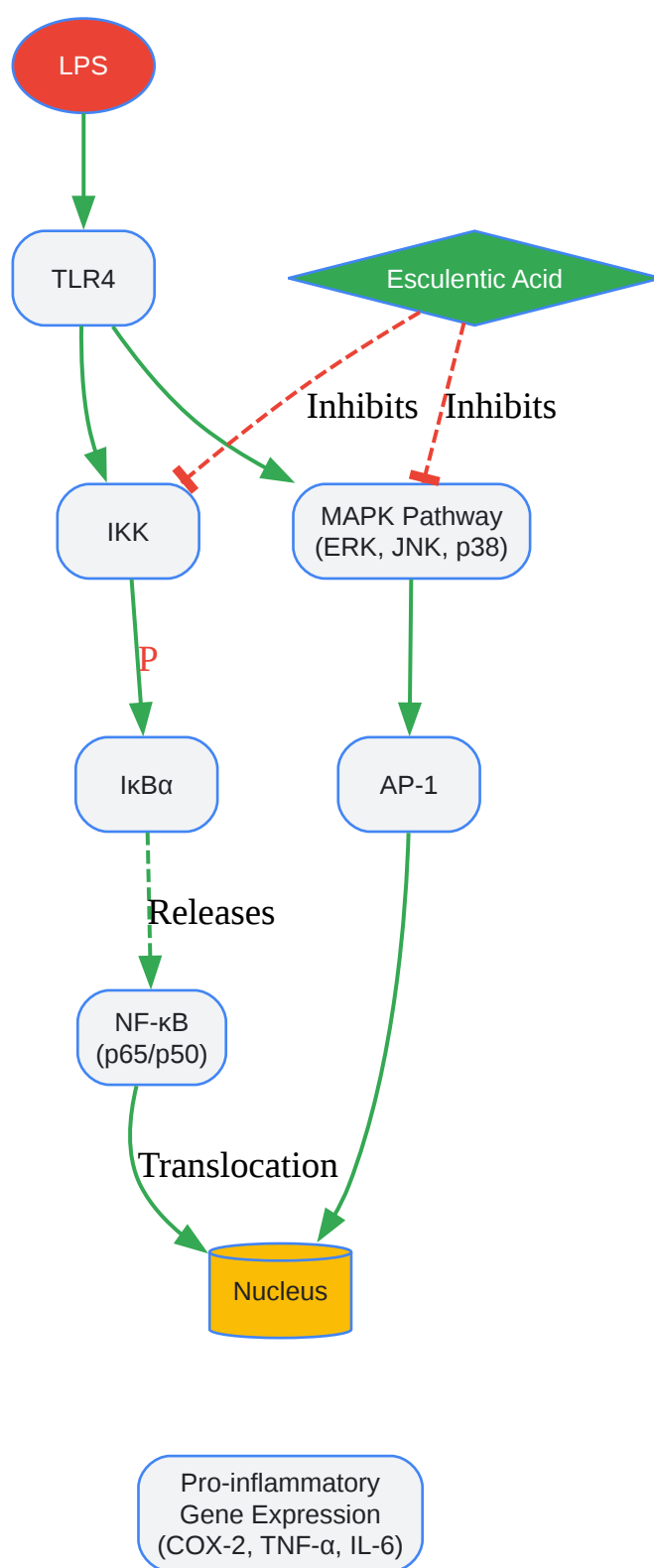
Proper storage is critical to maintain the integrity of the reference standard. **Esculentic acid** should be stored in a tightly sealed container in a cool, dry place. For long-term storage, a temperature of -20°C is recommended.[\[2\]](#)

## Biological Activity and Signaling Pathways

**Esculentic acid** exhibits significant anti-inflammatory effects primarily through the inhibition of the COX-2 enzyme. This inhibition modulates the arachidonic acid cascade, reducing the production of prostaglandins, which are key mediators of inflammation. Furthermore, like other related anti-inflammatory compounds, **esculentic acid** is believed to exert its effects by modulating key signaling pathways such as NF-κB and MAPK.

## Experimental Workflow for Investigating Anti-Inflammatory Effects





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